

# (1-Benzyl-1H-indol-5-yl)methanamine CAS number and molecular structure

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## Compound of Interest

Compound Name: (1-Benzyl-1H-indol-5-yl)methanamine

Cat. No.: B11875998

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## In-depth Technical Guide: (1-Benzyl-1H-indol-5-yl)methanamine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document provides a comprehensive technical overview of **(1-Benzyl-1H-indol-5-yl)methanamine**, a heterocyclic amine with potential applications in medicinal chemistry and drug discovery. This guide consolidates available data on its chemical identity, and molecular structure. Due to the limited publicly available information on this specific compound, this guide also outlines a plausible synthetic approach based on established chemical principles for related indole derivatives.

### Chemical Identity and Properties

**(1-Benzyl-1H-indol-5-yl)methanamine** is a derivative of indole, a common scaffold in pharmacologically active compounds. The presence of the benzyl group at the N1 position and the methanamine group at the C5 position suggests its potential as an intermediate in the synthesis of more complex molecules.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source
CAS Number	887583-42-8	Alfa Chemistry[1], Chemicalbook[2]
Molecular Formula	C <sub>16</sub> H <sub>16</sub> N <sub>2</sub>	AppChem[3]
Molecular Weight	236.31 g/mol	Alfa Chemistry

## Molecular Structure

The molecular structure of **(1-Benzyl-1H-indol-5-yl)methanamine** consists of a central indole ring system. A benzyl group is attached to the nitrogen atom (position 1) of the indole ring, and a methanamine (-CH<sub>2</sub>NH<sub>2</sub>) group is attached to position 5 of the indole ring.

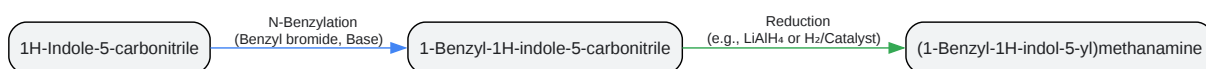
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**Figure 1:** Molecular Structure of **(1-Benzyl-1H-indol-5-yl)methanamine**

## Potential Synthesis Pathway

While specific experimental protocols for the synthesis of **(1-Benzyl-1H-indol-5-yl)methanamine** (CAS 887583-42-8) are not readily available in the public domain, a logical synthetic route can be proposed based on standard organic chemistry transformations of indole derivatives. A plausible approach involves the N-benylation of an appropriate indole precursor followed by the introduction and reduction of a nitrile group at the 5-position.



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Caption: Proposed synthetic pathway for **(1-Benzyl-1H-indol-5-yl)methanamine**.

## Step 1: N-Benzylation of 1H-Indole-5-carbonitrile

The first step would involve the N-alkylation of 1H-indole-5-carbonitrile with a benzylating agent such as benzyl bromide in the presence of a suitable base (e.g., sodium hydride) in an aprotic polar solvent like dimethylformamide (DMF). This reaction selectively introduces the benzyl group onto the nitrogen of the indole ring.

## Step 2: Reduction of the Nitrile Group

The resulting 1-Benzyl-1H-indole-5-carbonitrile would then undergo reduction of the nitrile group to a primary amine. This can be achieved using a strong reducing agent like lithium aluminum hydride ( $\text{LiAlH}_4$ ) in an ethereal solvent such as tetrahydrofuran (THF), followed by an aqueous workup. Alternatively, catalytic hydrogenation (e.g., using hydrogen gas with a Raney nickel or palladium catalyst) could also be employed for this transformation.

## Potential Applications in Research and Drug Development

Indole-based compounds are of significant interest in medicinal chemistry due to their wide range of biological activities. The structural motifs present in **(1-Benzyl-1H-indol-5-yl)methanamine** suggest it could serve as a valuable building block for the synthesis of:

- **Serotonin Receptor Agonists/Antagonists:** The indole core is structurally related to serotonin, making it a key scaffold for targeting various serotonin receptor subtypes.
- **Enzyme Inhibitors:** The amine functionality can be further derivatized to interact with the active sites of various enzymes.
- **Antimicrobial or Antiviral Agents:** Modified indole derivatives have shown promise as antimicrobial and antiviral compounds.

## Conclusion

**(1-Benzyl-1H-indol-5-yl)methanamine**, identified by CAS number 887583-42-8, represents a chemical entity with considerable potential for further exploration in the fields of synthetic and medicinal chemistry. While detailed experimental data and biological activity studies are currently limited in the public literature, its structure provides a foundation for the design and synthesis of novel therapeutic agents. The proposed synthetic pathway offers a viable route for its preparation, enabling further investigation into its chemical and biological properties. Researchers and drug development professionals are encouraged to consider this compound as a versatile intermediate for the creation of new molecular entities with therapeutic potential.

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## References

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